Technical Guide: 1-Chloro-3-methylbutan-2-one (CAS 17687-63-7)

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Compound of Interest	
Compound Name:	*1-Chloro-3-methylbutan-2-one*
CAS No.:	*17687-63-7*
Cat. No.:	*B1367078*

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Strategic Intermediate for Thiazole Scaffold Construction in Drug Discovery[1]

Part 1: Executive Summary

1-Chloro-3-methylbutan-2-one (CAS 17687-63-7), also known as

-chloroisopropyl methyl ketone, is a high-value bifunctional electrophile widely utilized in pharmaceutical organic synthesis. Its structural uniqueness lies in the juxtaposition of a reactive

-chloroketone motif with a bulky isopropyl group. This architecture makes it the obligate precursor for the 4-isopropylthiazole ring system—a pharmacophore embedded in various antiviral and antifungal agents.

Unlike simple alkyl halides, this compound serves as a "linchpin" reagent in the Hantzsch Thiazole Synthesis, enabling the rapid construction of heterocyclic cores found in protease inhibitors (e.g., HCV therapeutics) and novel antimicrobial candidates. This guide provides a comprehensive technical analysis of its properties, synthesis, and application in drug development.

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Part 2: Chemical Profile & Physical Properties[1][2]

The compound is an

-halo ketone, characterized by high reactivity toward nucleophiles (amines, thiols, thioamides) due to the inductive effect of the carbonyl group enhancing the electrophilicity of the adjacent carbon-chlorine bond.

Table 1: Physicochemical Specifications

Property	Data	Notes
IUPAC Name	1-Chloro-3-methylbutan-2-one	
CAS Number	17687-63-7	
Molecular Formula		
Molecular Weight	120.58 g/mol	
Appearance	Colorless to pale yellow liquid	Darkens upon storage due to trace HCl evolution.[1][2]
Boiling Point	~140–150 °C (est.)[3]	Isomer 3-chloro-3-methyl-2-butanone boils at 149°C.
Density	1.05 ± 0.05 g/cm³	Estimated based on structural homologs.
Solubility	Soluble in EtOH, MeOH, ,	Hydrolyzes slowly in water; reacts with protic nucleophiles.
Stability	Moisture Sensitive	Store under inert gas (Ar/N2) at 2–8°C.
Hazards	Lachrymator, Corrosive, Flammable	See Safety Section.

Part 3: Synthetic Routes & Production[4]

The industrial preparation of **1-chloro-3-methylbutan-2-one** typically involves the regioselective chlorination of 3-methyl-2-butanone (methyl isopropyl ketone).

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Synthesis Logic

Direct chlorination of unsymmetrical ketones can yield mixtures of regioisomers. However, acid-catalyzed chlorination favors substitution at the more substituted

-carbon (thermodynamic control) or the less substituted carbon depending on conditions. For **1-chloro-3-methylbutan-2-one**, conditions are tuned to target the methyl group (C1) rather than the methine (C3), often using sulfuryl chloride (

) which allows for better control than elemental chlorine.

Reaction Scheme:

- Reagent Choice: Sulfuryl chloride is preferred over

  gas for laboratory scale to minimize over-chlorination (dichlorination).
- Purification: Fractional distillation is required to separate the product from the isomeric 3-chloro-3-methyl-2-butanone (CAS 5950-19-6).

Part 4: Core Application – Hantzsch Thiazole Synthesis

The primary utility of CAS 17687-63-7 is the synthesis of 2-amino-4-isopropylthiazoles via condensation with thiourea. This reaction is the industry standard for introducing the 4-isopropylthiazole moiety into drug scaffolds.

Mechanistic Pathway

The reaction proceeds through a cascade sequence:

- Nucleophilic Attack: The sulfur atom of thiourea attacks the

  -carbon bearing the chlorine (S_N2 mechanism).
- Cyclization: The nitrogen of the thiourea attacks the carbonyl carbon.
- Dehydration: Loss of water drives aromatization to form the stable thiazole ring.

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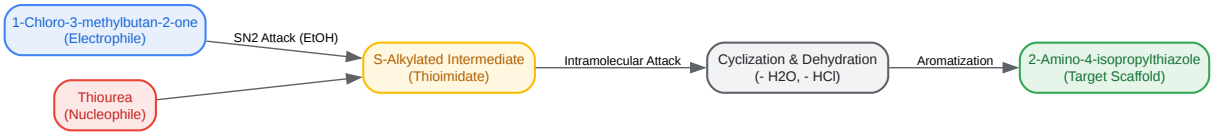

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Figure 1: Mechanistic flow of the Hantzsch synthesis converting CAS 17687-63-7 to the thiazole scaffold.

Validated Experimental Protocol

Objective: Synthesis of 2-amino-4-isopropylthiazole (Key intermediate for antifungal/antiviral research).

Reagents:

- **1-Chloro-3-methylbutan-2-one** (12.06 g, 100 mmol)
- Thiourea (7.61 g, 100 mmol)
- Absolute Ethanol (50 mL)
- Ammonium hydroxide (

) for neutralization.

Step-by-Step Methodology:

- Setup: Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Dissolution: Add Thiourea (7.61 g) to Absolute Ethanol (50 mL). The thiourea may not dissolve completely at room temperature.
- Addition: Add **1-Chloro-3-methylbutan-2-one** (12.06 g) dropwise to the stirred suspension. Caution: Reaction is exothermic.

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- Reflux: Heat the mixture to reflux (approx. 78°C). The solution will become clear as the reaction proceeds. Maintain reflux for 2–3 hours.
  - Checkpoint: TLC (Ethyl Acetate/Hexane 1:1) should show consumption of the starting ketone.
- Precipitation: Cool the reaction mixture to room temperature. Often, the thiazole hydrochloride salt will precipitate.
- Isolation (Free Base):
  - Concentrate the solvent under reduced pressure (Rotavap).
  - Dissolve the residue in minimal water (20 mL).
  - Basify with Ammonium Hydroxide (

) to pH 9–10. The free base will precipitate as a solid or oil.
- Purification: Extract with Dichloromethane (

  mL), dry over

  , and evaporate. Recrystallize from Hexane/Ether if necessary.
- Expected Yield: 85–95% (Pale yellow solid).

Part 5: Pharmaceutical Relevance[5]

The 4-isopropylthiazole moiety derived from this starting material is a privileged structure in medicinal chemistry, offering a balance of lipophilicity (isopropyl group) and polar interaction potential (thiazole nitrogen/sulfur).

HCV Protease Inhibitors (Simeprevir Context)

Research into Hepatitis C Virus (HCV) NS3/4A protease inhibitors has highlighted the utility of 4-substituted thiazoles. Specifically, studies docking Simeprevir analogs have identified the 4-isopropylthiazole moiety as a critical P2 ligand substituent. It fills the S2 hydrophobic pocket of

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the protease enzyme, establishing essential Van der Waals contacts (e.g., with His41) that potentiate inhibitory activity [1].

Antifungal Agents

Derivatives synthesized from 2-amino-4-isopropylthiazole (e.g., hydrazide analogs) have demonstrated significant activity against Histoplasma capsulatum. The isopropyl group at the C4 position is often superior to methyl or phenyl substituents, providing the optimal steric bulk for binding to fungal molecular targets [2].

Structural Distinction in Ritonavir

Note for Researchers: While Ritonavir contains an isopropylthiazole, it is the 2-isopropyl-4-substituted isomer (linked via C4). That specific isomer is synthesized from thioisobutyramide and a halo-ketone. CAS 17687-63-7 yields the 4-isopropyl-2-substituted isomer (linked via N or C2 amine). Researchers must distinguish between these regioisomers during retrosynthetic analysis.

Part 6: Safety & Handling (SDS Summary)

Signal Word:DANGER

- H314: Causes severe skin burns and eye damage.
- H335: May cause respiratory irritation (Lachrymator).[1]
- H226: Flammable liquid and vapor.[1]

Handling Protocols:

- Engineering Controls: Always handle inside a certified chemical fume hood. The compound releases potent lachrymatory vapors (tear gas effect).
- PPE: Wear nitrile gloves (double gloving recommended), safety goggles, and a lab coat.
- Storage: Store in a tightly closed container under an inert atmosphere (Argon) at 2–8°C. Degradation leads to the formation of dark impurities and HCl gas.

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- Spill Response: Neutralize spills with aqueous sodium bicarbonate before cleanup to neutralize any generated acid.

References

- Computational Drug Repurposing for SARS-CoV-2 Mpro Inhibitors.Universal Journal of Pharmaceutical Research, 2022.[4] Link (Discusses the 4-isopropylthiazole moiety in protease inhibitor binding pockets).
- Synthesis and Antifungal Activity of Aminothiazole Derivatives.National Institutes of Health (PMC). Link (Highlights the SAR of 4-isopropylthiazole derivatives against H. capsulatum).
- Synthesis of 2-Amino-4-isopropylthiazole.PrepChem. Link (Standard protocol verification for Hantzsch condensation).
- **1-Chloro-3-methylbutan-2-one** Compound Summary.PubChem. Link.

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Sources

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